

# Core Identification: CAS Number and Nomenclature

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: *Alh-32-OH*

Cat. No.: *B1511445*

[Get Quote](#)

The compound in question is authoritatively identified as Hyperbranched bis-MPA polyester-32-hydroxyl, generation 3. Its unique Chemical Abstracts Service (CAS) Registry Number is 326794-48-3.<sup>[1][2]</sup> This CAS number serves as a universal identifier, crucial for unambiguous database searches and regulatory compliance.

The nomenclature can be broken down to understand the molecule's structure:

- **Hyperbranched:** This indicates a polymer architecture with a high degree of branching, leading to a globular or tree-like three-dimensional structure.
- **bis-MPA:** This refers to the monomer unit, 2,2-bis(hydroxymethyl)propionic acid, from which the polymer is constructed.
- **polyester:** This defines the type of chemical linkage between the monomer units, which are ester bonds.
- **32-hydroxyl:** This specifies that the terminal surface of this generation 3 dendrimer is functionalized with 32 hydroxyl (-OH) groups.
- **generation 3:** In the context of dendrimers, the generation number refers to the number of iterative reaction cycles during its synthesis, which determines the size and number of surface functional groups.

A common synonym for this compound is **ALH-32-OH**.<sup>[1]</sup> While this shorter name is used, it is essential to reference the full name and CAS number in formal documentation and research to avoid ambiguity.

## Physicochemical Properties and Structural Data

The molecular and physical characteristics of Hyperbranched bis-MPA polyester-32-hydroxyl, generation 3, are summarized in the table below. These properties are fundamental to understanding its behavior in various experimental and application settings.

Property	Value	Source
CAS Number	326794-48-3	[1][2]
Molecular Formula	C <sub>155</sub> H <sub>256</sub> O <sub>93</sub>	[1][2]
Molecular Weight	3607.64 g/mol	[1]
Appearance	White to pale-yellow solid	Sigma-Aldrich
Purity	≥97%	[1]
Terminal Groups	32 Hydroxyl (-OH) groups	Inferred from nomenclature
PubChem CID	71310496	[2]

The hyperbranched structure and the high density of hydroxyl groups on its surface impart unique properties, such as high solubility in polar solvents and a large surface area for further functionalization or interaction with other molecules.

## Conceptual Synthesis Workflow

The synthesis of hyperbranched polyesters like **ALH-32-OH** typically follows a divergent growth methodology starting from a central core molecule. Each successive "generation" is built by reacting the hydroxyl groups of the previous generation with an excess of the bis-MPA monomer, leading to an exponential increase in the number of terminal hydroxyl groups.

Below is a conceptual workflow illustrating the iterative process of generating a generation 3 hyperbranched polyester.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the divergent synthesis of **ALH-32-OH**.

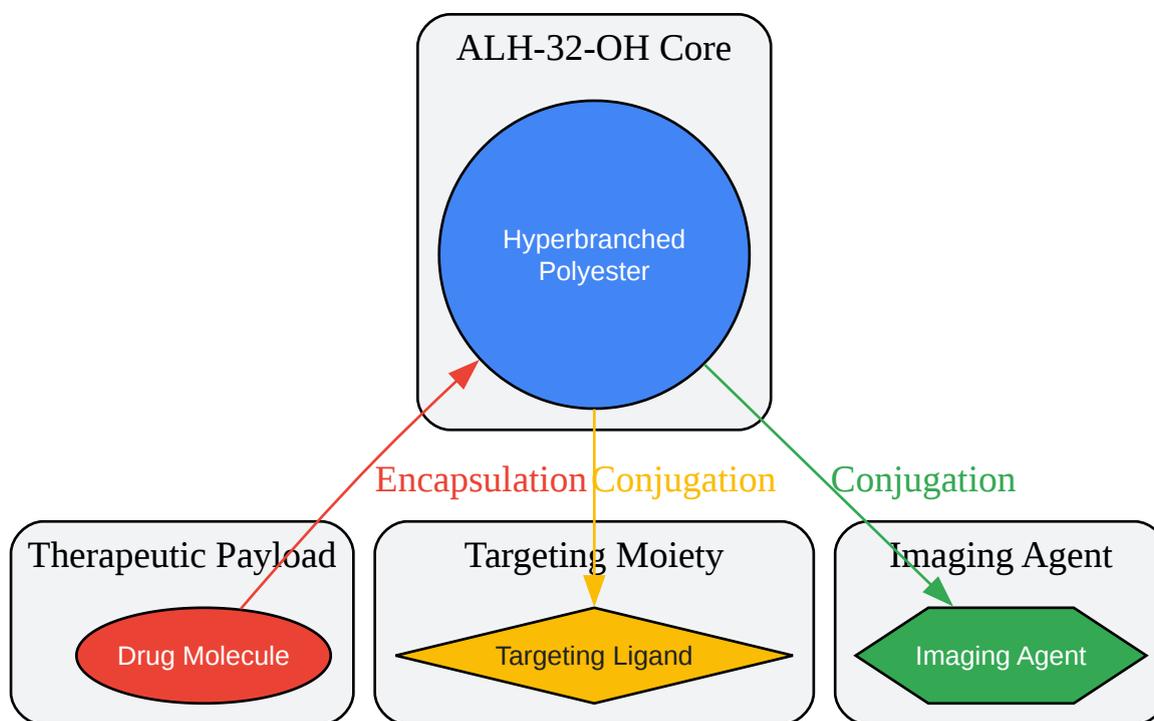
## Potential Applications in Drug Development and Research

The unique architecture of **ALH-32-OH**, characterized by a well-defined structure and a high density of surface functional groups, makes it a promising candidate for various applications in the biomedical field. The 32 hydroxyl groups on its periphery can be readily modified to attach drugs, targeting ligands, or imaging agents.

Potential roles of **ALH-32-OH** in drug development include:

- **Drug Delivery Vehicle:** The interior of the hyperbranched polymer can encapsulate hydrophobic drugs, while the hydrophilic exterior, due to the hydroxyl groups, can enhance solubility and bioavailability.
- **Scaffold for Targeted Therapies:** The surface hydroxyl groups can be conjugated with antibodies or other ligands that specifically bind to receptors on cancer cells or other diseased tissues, enabling targeted drug delivery and reducing off-target side effects.
- **Bioimaging Contrast Agent Carrier:** By attaching imaging agents, such as fluorescent dyes or MRI contrast agents, **ALH-32-OH** can be used for diagnostic purposes, allowing for the visualization of biological processes and the tracking of the drug delivery system in vivo.

The following diagram illustrates the potential functionalization of **ALH-32-OH** for a targeted drug delivery application.



[Click to download full resolution via product page](#)

Caption: Functionalization of **ALH-32-OH** for targeted drug delivery.

## Experimental Protocol: Surface Functionalization with a Model Compound

To illustrate the utility of the terminal hydroxyl groups, a general protocol for the esterification of **ALH-32-OH** with a carboxylic acid-containing model compound (e.g., a fluorescent dye with a carboxylic acid linker) is provided below.

Objective: To conjugate a model compound to the surface of **ALH-32-OH** via an ester linkage.

Materials:

- Hyperbranched bis-MPA polyester-32-hydroxyl, generation 3 (**ALH-32-OH**)
- Carboxylic acid-functionalized model compound
- Dicyclohexylcarbodiimide (DCC) or other suitable carbodiimide coupling agent

- 4-Dimethylaminopyridine (DMAP) as a catalyst
- Anhydrous N,N-Dimethylformamide (DMF) as a solvent
- Dialysis membrane for purification
- NMR spectrometer and/or UV-Vis spectrophotometer for characterization

#### Procedure:

- **Dissolution:** Dissolve a known amount of **ALH-32-OH** in anhydrous DMF in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Reagents:** To the stirred solution, add the carboxylic acid-functionalized model compound, DCC, and a catalytic amount of DMAP. The molar ratio of these reagents relative to the hydroxyl groups of **ALH-32-OH** should be optimized based on the desired degree of functionalization.
- **Reaction:** Allow the reaction to proceed at room temperature for 24-48 hours with continuous stirring.
- **Work-up:**
  - Filter the reaction mixture to remove the dicyclohexylurea (DCU) byproduct.
  - Precipitate the functionalized polymer by adding the filtrate to a non-solvent (e.g., diethyl ether).
  - Collect the precipitate by centrifugation or filtration.
- **Purification:**
  - Redissolve the crude product in a suitable solvent (e.g., DMF or water, depending on the properties of the functionalized polymer).
  - Purify the product by dialysis against an appropriate solvent to remove unreacted starting materials and residual catalyst.

- Lyophilize the purified solution to obtain the final product as a solid.
- Characterization:
  - Confirm the successful conjugation and determine the degree of substitution using  $^1\text{H}$  NMR spectroscopy by integrating the characteristic peaks of the polymer backbone and the attached model compound.
  - If the model compound is chromophoric, use UV-Vis spectrophotometry to quantify the amount of conjugated compound.

This protocol provides a general framework, and specific reaction conditions may need to be optimized depending on the nature of the model compound and the desired outcome.

## References

- **Alh-32-OH** | C155H256O93. PubChem. [[Link](#)]

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- 1. ビス-MPAポリエステル-32-ヒドロキシル、第3世代超分岐ポリマー ≥97% | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. Alh-32-OH | C155H256O93 | CID 71310496 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Core Identification: CAS Number and Nomenclature]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1511445#alh-32-oh-cas-number-and-nomenclature>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)